

Methyl 2,3-dimethylbenzoate molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2,3-dimethylbenzoate

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An In-depth Technical Guide to Methyl 2,3-dimethylbenzoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 2,3-dimethylbenzoate is an aromatic ester that serves as a valuable intermediate in organic synthesis. This document provides a comprehensive overview of its molecular structure, chemical formula, and physicochemical properties. It details an experimental protocol for its synthesis and discusses its application as a precursor in the preparation of biologically active molecules, including those with potential therapeutic applications in the management of neurological disorders. Spectroscopic data, including nuclear magnetic resonance (NMR), is presented to aid in its characterization.

Molecular Structure and Properties

Methyl 2,3-dimethylbenzoate is a derivative of benzoic acid with the chemical formula $C_{10}H_{12}O_2$.^{[1][2]} Its structure features a benzene ring substituted with a methyl ester group at position 1, and two methyl groups at positions 2 and 3.

Molecular Structure:

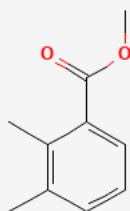


Table 1: Chemical Identifiers and Molecular Properties

| Identifier | Value | Reference |
|-------------------|--|-----------|
| IUPAC Name | methyl 2,3-dimethylbenzoate | [2] |
| CAS Number | 15012-36-9 | [2] |
| Molecular Formula | C ₁₀ H ₁₂ O ₂ | [1][2] |
| Molecular Weight | 164.20 g/mol | [1][2] |
| InChIKey | RQTXEJYGOHZSIW-UHFFFAOYSA-N | [2] |

Table 2: Physicochemical Properties

| Property | Value | Reference |
|------------------|-------------------------|-----------|
| Density | 1.027 g/cm ³ | |
| Boiling Point | 233.9 °C at 760 mmHg | |
| Flash Point | 101.4 °C | |
| Vapor Pressure | 0.0544 mmHg at 25 °C | |
| Refractive Index | 1.508 | |

Spectroscopic Data

Spectroscopic analysis is crucial for the verification of the identity and purity of **Methyl 2,3-dimethylbenzoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR (Proton NMR):** The ^1H NMR spectrum of **Methyl 2,3-dimethylbenzoate** is expected to show distinct signals for the aromatic protons and the protons of the three methyl groups. The aromatic protons will appear as a multiplet in the downfield region, while the methyl ester protons will be a singlet, and the two aromatic methyl groups will also present as singlets, with their chemical shifts influenced by their positions on the benzene ring.
- ^{13}C NMR (Carbon-13 NMR):** The ^{13}C NMR spectrum will display signals for each of the ten carbon atoms in the molecule. The carbonyl carbon of the ester group will be the most downfield signal. The aromatic carbons will appear in the typical aromatic region, and the carbons of the three methyl groups will be observed in the upfield region.

Mass Spectrometry (MS)

Mass spectrometry of **Methyl 2,3-dimethylbenzoate** shows a molecular ion peak corresponding to its molecular weight.

Table 3: Mass Spectrometry Data

| m/z (Top Peak) | m/z (2nd Highest) | m/z (3rd Highest) | Reference |
|----------------|-------------------|-------------------|-----------|
| 133 | 132 | 105 | [2] |

Synthesis of Methyl 2,3-dimethylbenzoate

A common method for the synthesis of **Methyl 2,3-dimethylbenzoate** is the Fischer esterification of 2,3-dimethylbenzoic acid with methanol in the presence of an acid catalyst. An alternative high-yield protocol utilizes thionyl chloride.

Experimental Protocol: Esterification of 2,3-dimethylbenzoic acid

This protocol describes the synthesis of **Methyl 2,3-dimethylbenzoate** from 2,3-dimethylbenzoic acid and methanol using thionyl chloride.

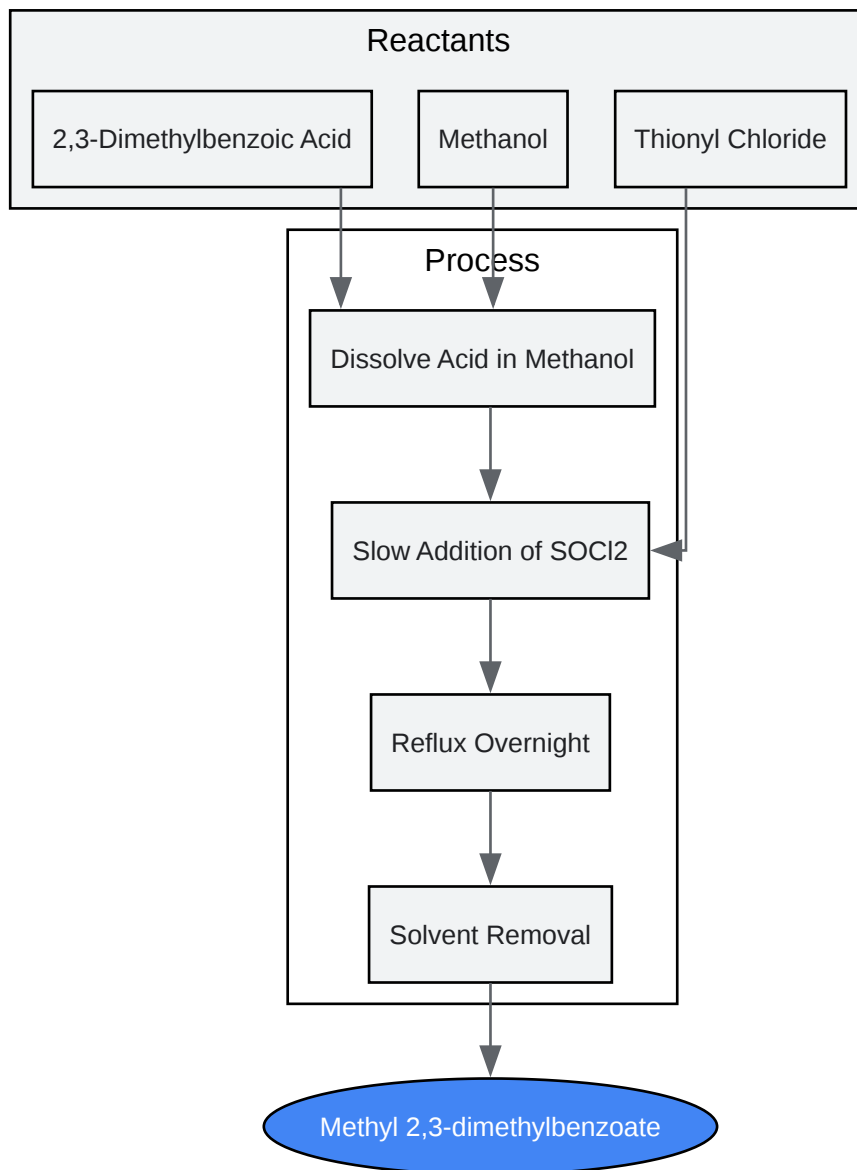
Materials:

- 2,3-dimethylbenzoic acid
- Methanol (MeOH)
- Thionyl chloride (SOCl₂)

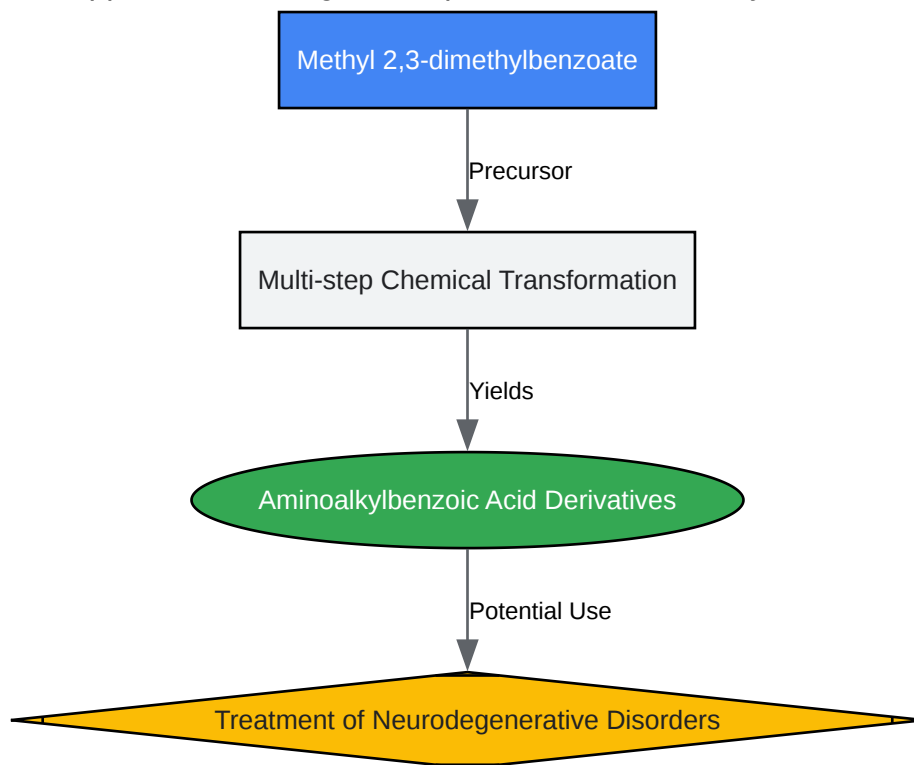
Procedure:

- In a reaction vessel, dissolve 2,3-dimethylbenzoic acid (50.2 g, 0.33 mol) in methanol (1 L).
- Slowly add thionyl chloride (62 mL, 0.83 mol) dropwise to the solution. Caution should be exercised to control the exothermic reaction.
- Heat the reaction mixture to reflux and stir overnight.
- After cooling to room temperature, remove the solvent by distillation under reduced pressure.
- The resulting product is **Methyl 2,3-dimethylbenzoate**, which can be obtained as a yellow liquid with a high yield (e.g., 53.3 g, 98% yield).

Synthesis Workflow of Methyl 2,3-dimethylbenzoate



Application in Drug Development Intermediate Synthesis



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References

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- To cite this document: BenchChem. [Methyl 2,3-dimethylbenzoate molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156646#methyl-2-3-dimethylbenzoate-molecular-structure-and-formula]

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